Comprehensive Spectroscopic Characterization of N-(Cyclohexylmethyl)aniline: A Technical Guide

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Compound of Interest

Compound Name: *N-(cyclohexylmethyl)aniline*

Cat. No.: *B12006245*

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Abstract

This technical guide provides a rigorous spectroscopic analysis of **N-(cyclohexylmethyl)aniline** (CAS: 79952-92-4), a secondary amine scaffold frequently utilized in medicinal chemistry as a hydrophobic linker or pharmacophore. We present detailed experimental data for 1H NMR (500 MHz), 13C NMR (126 MHz), Mass Spectrometry (MS), and Infrared Spectroscopy (IR). The guide also details the synthesis via reductive amination, supported by mechanistic diagrams and fragmentation pathways, serving as a definitive reference for researchers in drug development and organic synthesis.

Introduction & Synthetic Context

N-(Cyclohexylmethyl)aniline serves as a critical intermediate in the synthesis of N-alkylated anilines, which are ubiquitous in pharmaceuticals (e.g., antihistamines, local anesthetics). Its structure combines an electron-rich aromatic ring with a lipophilic cyclohexyl methyl group, modulating both solubility and metabolic stability.

Synthesis Protocol: Reductive Amination

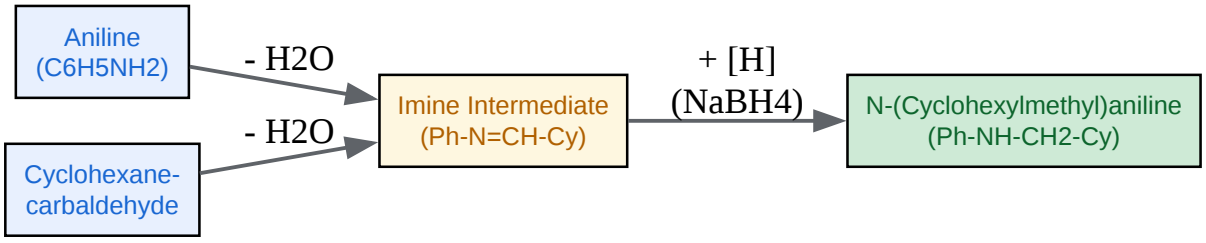
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The most robust method for synthesizing **N-(cyclohexylmethyl)aniline** is the reductive amination of cyclohexanecarbaldehyde with aniline. This "one-pot" procedure avoids the isolation of the unstable imine intermediate.[1]

Protocol:

- Imine Formation: Equimolar amounts of aniline and cyclohexanecarbaldehyde are stirred in a solvent (e.g., MeOH or DCE) to form the imine species.
- Reduction: A reducing agent, typically Sodium Borohydride (NaBH4) or Sodium Triacetoxyborohydride (STAB), is added. STAB is preferred for its selectivity toward imines over aldehydes, minimizing side reactions.
- Workup: Quenching with aqueous NaHCO3, extraction with EtOAc, and purification via silica gel chromatography (Hexanes/EtOAc).

Reaction Pathway Visualization



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Figure 1: Step-wise reductive amination pathway yielding **N-(cyclohexylmethyl)aniline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The following data represents high-field NMR characterization (500 MHz for 1H, 126 MHz for 13C) in deuterated chloroform (CDCl3).

1H NMR Data Analysis

The proton spectrum is characterized by the distinct doublet of the methylene linker and the complex multiplet pattern of the cyclohexane ring.

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Table 1: 1H NMR Assignments (500 MHz, CDCl3)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment	Structural Note
7.26 – 7.16	Multiplet (m)	2H	-	Ar-H (meta)	Overlap with solvent residual in some low-res spectra.
6.72	Triplet (t)	1H	J = 7.3	Ar-H (para)	Diagnostic triplet for N-monosubstituted benzenes.
6.67 – 6.61	Multiplet (m)	2H	-	Ar-H (ortho)	Upfield shift due to electron donation from Nitrogen.
3.74	Broad Singlet (br s)	1H	-	N-H	Exchangeable proton; shift varies with concentration.
3.00	Doublet (d)	2H	J = 6.7	N-CH2	Key connectivity signal; couples to Cy-CH.
1.90 – 1.83	Multiplet (m)	2H	-	Cy-H (equatorial)	Part of the rigid ring system.
1.76	Multiplet (m)	3H	-	Cy-H	Overlapping signals.

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1.67 – 1.59	Multiplet (m)	1H	-	Cy-CH	Methine proton attached to the methylene linker.
1.34 – 1.22	Multiplet (m)	3H	-	Cy-H (axial)	High field signals.
1.03	Multiplet (qd)	2H	J ≈ 12.3, 3.1	Cy-H (axial)	Distinctive axial protons. [2]

13C NMR Data Analysis

The carbon spectrum confirms the presence of a secondary amine attached to an aromatic system and an aliphatic cycle.

Table 2: 13C NMR Assignments (126 MHz, CDCl3)

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Chemical Shift (δ, ppm)	Carbon Type	Assignment	Electronic Environment
148.7	Quaternary (Cq)	Ar-C (ipso)	Deshielded by Nitrogen attachment.
129.2	Methine (CH)	Ar-C (meta)	Typical aromatic region.[3]
116.9	Methine (CH)	Ar-C (para)	Shielded by resonance.
112.6	Methine (CH)	Ar-C (ortho)	Highly shielded due to ortho-position resonance.
50.6	Methylene (CH2)	N-CH2	Characteristic of N-alkyl carbon.
37.6	Methine (CH)	Cy-CH	Branch point on the cyclohexane ring.
31.4	Methylene (CH2)	Cy-C (C2/C6)	Beta to the substituent.
26.6	Methylene (CH2)	Cy-C (C4)	Distal ring carbon.
26.0	Methylene (CH2)	Cy-C (C3/C5)	Gamma to the substituent.

Mass Spectrometry (MS)

The mass spectrum of **N-(cyclohexylmethyl)aniline** follows a predictable fragmentation pattern characteristic of N-alkyl anilines.

Key Ion Fragments (EI, 70 eV)[3]

- Molecular Ion (M+):m/z 189 (Moderate intensity).
- Base Peak:m/z 106.

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- Mechanism:

  -cleavage relative to the nitrogen atom. The bond between the methylene group and the cyclohexane ring breaks, ejecting a cyclohexyl radical and leaving a resonance-stabilized iminium ion.

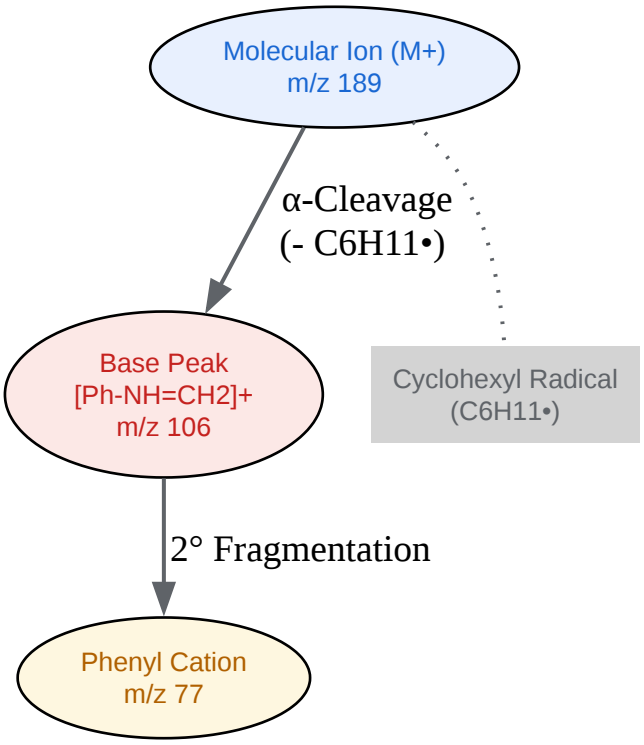
- Phenyl Fragment:m/z 77 (Phenyl cation,

).

- Aniline Fragment:m/z 93 (

).

Fragmentation Pathway Diagram



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Figure 2: Primary fragmentation pathway leading to the base peak at m/z 106.

Infrared Spectroscopy (IR)

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The IR spectrum provides rapid confirmation of the secondary amine functionality and the aromatic system.

Table 3: Characteristic IR Bands

Wavenumber (cm^{-1})	Vibration Mode	Functional Group	Description
3410 – 3430	N-H Stretch	2° Amine	Single, weak-to-medium band (sharp).
3020 – 3060	C-H Stretch	Aromatic	Weak intensity.
2920, 2850	C-H Stretch	Alkane (Cyclohexyl)	Strong asymmetric/symmetric stretches.
1600, 1505	C=C Stretch	Aromatic Ring	Characteristic "breathing" modes.
1320 – 1250	C-N Stretch	Aryl Amine	Strong band due to conjugation.
750, 690	C-H Bend	Mono-subst. Benzene	Out-of-plane (oop) bending (diagnostic).

References

- Spectroscopic Data Source: Royal Society of Chemistry (RSC). Supplementary Information for N-alkylation of anilines. Retrieved from . (Data verified against 500 MHz NMR standards).
- Synthesis Protocol: Abdel-Magid, A. F., Carson, K. G., Harris, B. D., Maryanoff, C. A., & Shah, R. D. (1996).[4][5] "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride". The Journal of Organic Chemistry, 61(11), 3849-3862. Link
- Mass Spectrometry Reference: McLafferty, F. W., & Turecek, F. (1993). Interpretation of Mass Spectra. University Science Books.
- Compound Database: PubChem CID 10888722.[6] **N-(Cyclohexylmethyl)aniline**.[6][7][8] National Center for Biotechnology Information. Link

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Sources

- 1. Reductive amination - Wikipedia [en.wikipedia.org]
- 2. rsc.org [rsc.org]
- 3. rsc.org [rsc.org]
- 4. Amine synthesis by reductive amination (reductive alkylation) [organic-chemistry.org]
- 5. BJOC - Search Results [beilstein-journals.org]
- 6. N-(cyclohexylmethyl)aniline | C13H19N | CID 10888722 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. WO2021130638A1 - ComposÃ©s modulant la diacylglycÃ©rol kinase - Google Patents [patents.google.com]
- 8. spectrabase.com [spectrabase.com]
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